

Safeguarding Your Research: A Guide to Handling N-Butylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Butylbenzamide**

Cat. No.: **B1595955**

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Essential protocols for the safe handling, storage, and disposal of **N-Butylbenzamide**, ensuring the protection of laboratory personnel and the integrity of research.

For researchers and scientists in the fast-paced world of drug development, maintaining a safe and efficient laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **N-Butylbenzamide**, from personal protective equipment (PPE) to disposal plans. By adhering to these procedural steps, you can minimize risks and ensure the well-being of your team.

Key Physical and Chemical Properties

Understanding the properties of **N-Butylbenzamide** is the first step toward safe handling. The following table summarizes key quantitative data for **N-Butylbenzamide** and related compounds for easy comparison.

Property	N-Butylbenzamide	N-tert-Butylbenzamide	Benzamide
CAS Number	2782-40-3	5894-65-5[1][2]	55-21-0[3]
Molecular Formula	C ₁₁ H ₁₅ NO[4]	C ₁₁ H ₁₅ NO[1]	C ₇ H ₇ NO[5][6]
Molecular Weight	177.25 g/mol [7]	177.24 g/mol [1]	121.14 g/mol [8]
Melting Point	42 °C[7]	133 - 135 °C[2]	125 - 128 °C[3][5]
Boiling Point	Not available	Not available	288 °C[5]
Density	Not available	Not available	1.341 g/cm ³ [9]
Solubility in Water	Slightly soluble	Low water solubility	Slightly soluble[3]

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **N-Butylbenzamide**, a comprehensive PPE strategy is crucial to prevent exposure. The following equipment should be considered standard for all personnel involved in its handling:

- Eye and Face Protection: Safety glasses with side shields or chemical safety goggles are mandatory. A face shield may be necessary for splash-prone procedures.
- Skin Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn. A lab coat or a chemical-resistant apron is also required to protect against skin contact.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust or vapors. If ventilation is inadequate or dust is generated, a NIOSH-approved respirator is necessary.
- Body Protection: Standard laboratory clothing that fully covers the arms and legs, along with closed-toe shoes, is required.

Experimental Protocol: A Step-by-Step Approach to Safe Handling

Adherence to a strict experimental protocol minimizes the risk of exposure and ensures the reproducibility of your results.

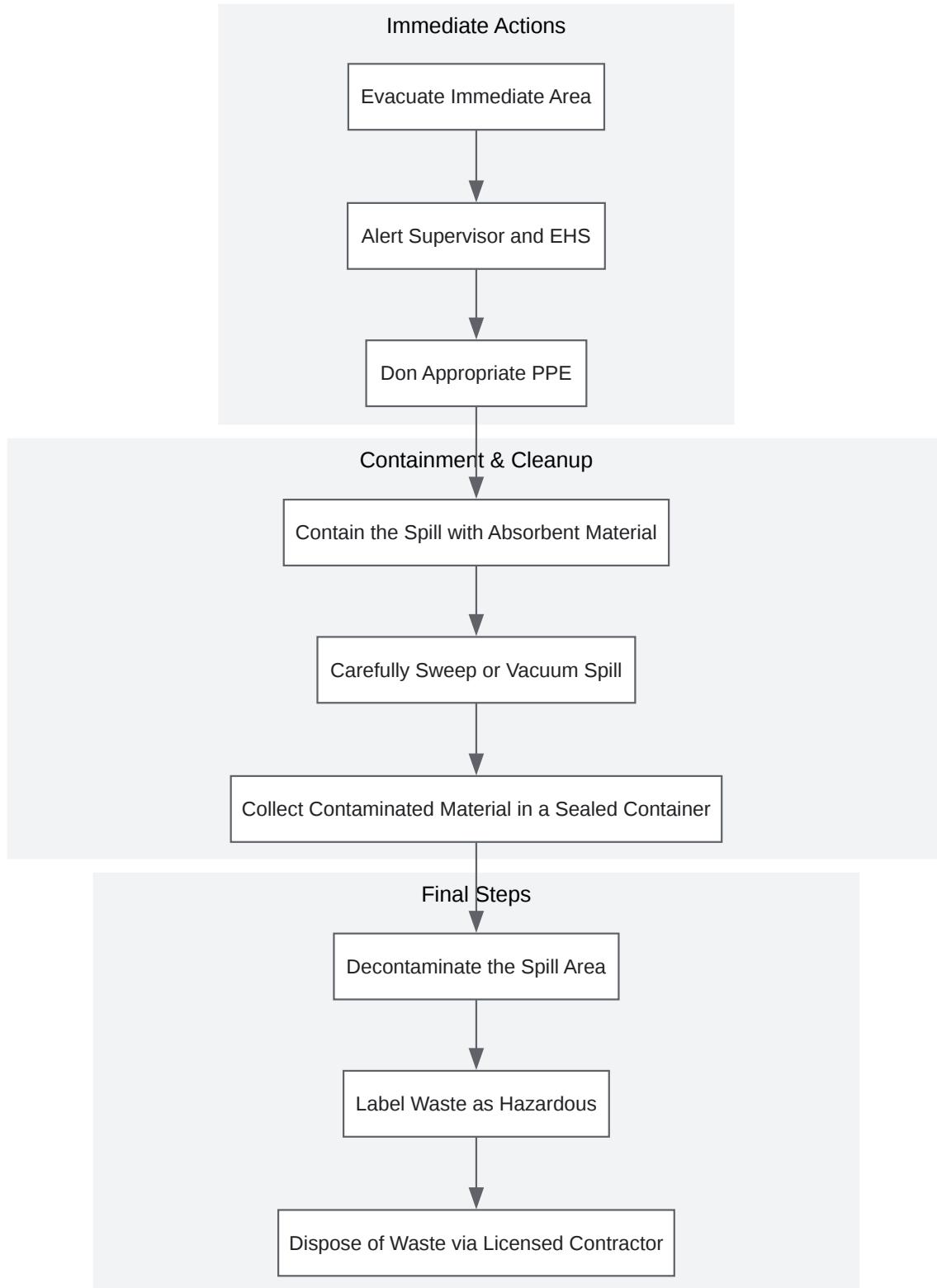
- Preparation and Engineering Controls:
 - Before beginning any work, ensure that a calibrated eyewash station and safety shower are readily accessible.
 - Work exclusively in a well-ventilated chemical fume hood.
 - Clear the workspace of any unnecessary equipment or chemicals to prevent clutter and potential hazards.
 - Verify that all necessary PPE is available and in good condition.
- Handling the Chemical:
 - When weighing or transferring **N-Butylbenzamide**, do so carefully to minimize the generation of airborne dust.
 - Use a spatula or other appropriate tools for handling the solid chemical.
 - Keep the container tightly sealed when not in use to prevent contamination and exposure.
- Storage:
 - Store **N-Butylbenzamide** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.
 - Ensure that storage containers are clearly labeled and tightly sealed.

Emergency Procedures: Spill and Disposal Plans

In the event of a spill or the need for disposal, a clear and practiced plan is essential for a swift and safe response.

Spill Response Workflow

The following diagram outlines the logical steps for responding to an **N-Butylbenzamide** spill.



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